

# DISODIUM ACETYL GLUCOSAMINE PHOSPHATE stability in cell culture media

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## Compound of Interest

Compound Name:	DISODIUM ACETYL GLUCOSAMINE PHOSPHATE
Cat. No.:	B8701824

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## Technical Support Center: DISODIUM ACETYL GLUCOSAMINE PHOSPHATE

Welcome to the technical support resource for **DISODIUM ACETYL GLUCOSAMINE PHOSPHATE**. This guide provides detailed information, troubleshooting advice, and experimental protocols for researchers, scientists, and drug development professionals using this compound in cell culture applications.

## Frequently Asked Questions (FAQs)

Q1: What is **DISODIUM ACETYL GLUCOSAMINE PHOSPHATE** and what is its role in cell culture?

**DISODIUM ACETYL GLUCOSAMINE PHOSPHATE**, also known as N-acetyl-D-glucosamine-6-phosphate disodium salt, is a stable, phosphorylated derivative of N-acetylglucosamine (GlcNAc). In cell culture, it serves as a direct precursor for the Hexosamine Biosynthesis Pathway (HBP).<sup>[1][2][3]</sup> By providing a readily available source of N-acetylglucosamine-6-phosphate (GlcNAc-6-P), it fuels the synthesis of UDP-N-acetylglucosamine (UDP-GlcNAc). UDP-GlcNAc is a critical substrate for protein glycosylation (both N-linked and O-linked) and the production of glycosaminoglycans (GAGs) like hyaluronic acid.<sup>[4][5]</sup> Supplementing media with this compound can help maintain cellular homeostasis and support robust protein production, especially in high-density cultures.

**Q2: How should I prepare and store stock solutions of **DISODIUM ACETYL GLUCOSAMINE PHOSPHATE**?**

For optimal stability, prepare a concentrated stock solution (e.g., 100 mM) in sterile, nuclease-free water. Some suppliers suggest that aqueous stock solutions can be stored at -20°C for one month or at -80°C for up to six months. To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before freezing. Before use, thaw an aliquot and sterilize it by passing it through a 0.22 µm filter.

**Q3: What is the expected stability of **DISODIUM ACETYL GLUCOSAMINE PHOSPHATE** in complete cell culture medium at 37°C?**

The stability of **DISODIUM ACETYL GLUCOSAMINE PHOSPHATE** in cell culture media can be influenced by several factors, including media formulation (e.g., presence of phosphatases in serum), pH, and temperature. While specific quantitative data for its degradation in common media like DMEM or RPMI-1640 is not readily available in public literature, sugar phosphates can undergo hydrolysis.<sup>[6][7]</sup>

It is crucial to determine the stability under your specific experimental conditions. A significant decrease in the parent compound's concentration can occur over 24-48 hours, potentially affecting experimental outcomes. We strongly recommend performing a stability study, for which a detailed protocol is provided below.

## Data Presentation

As specific stability data is not publicly available, the following table presents hypothetical data for "Compound-X" to illustrate how results from a stability study should be structured. Researchers should generate their own data for **DISODIUM ACETYL GLUCOSAMINE PHOSPHATE** using the protocol provided.

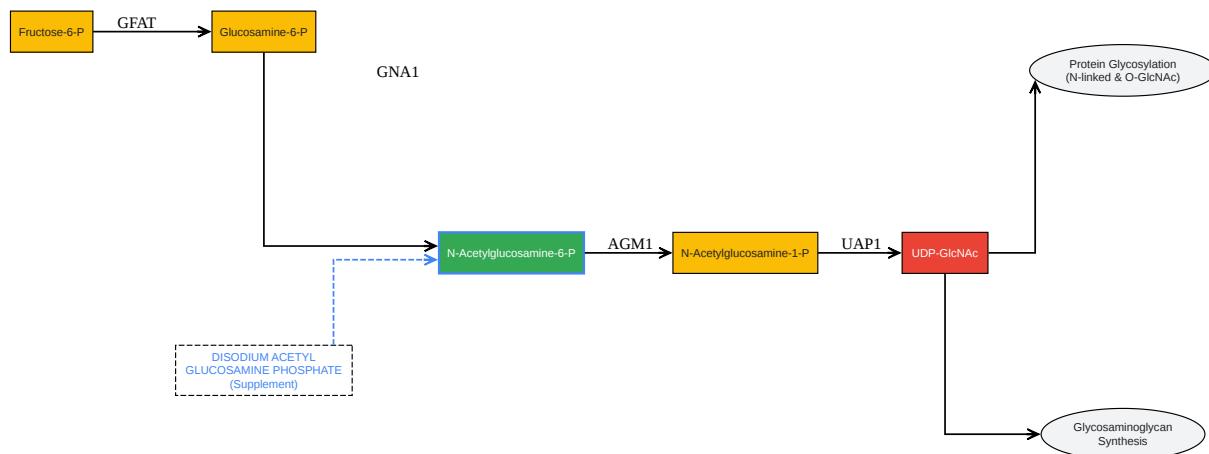
Table 1: Illustrative Stability Data for Compound-X in DMEM + 10% FBS at 37°C

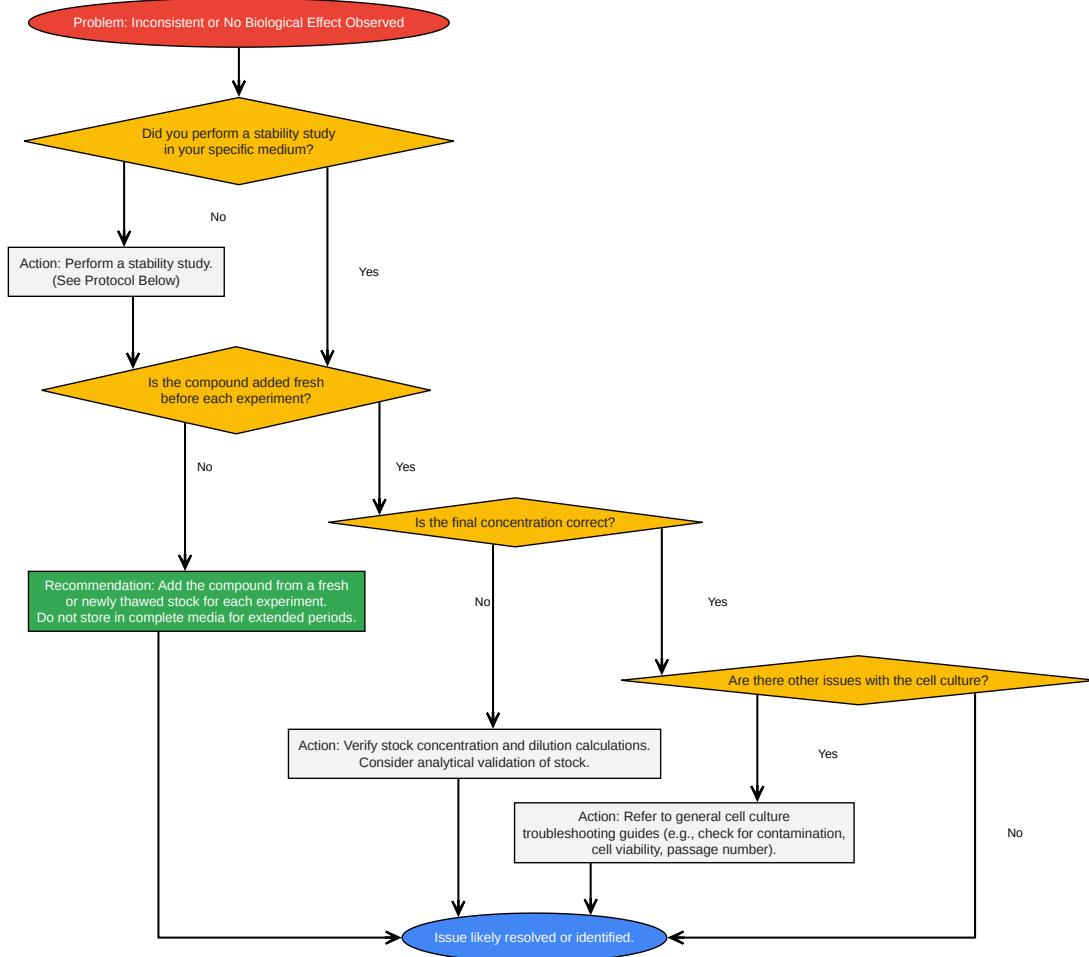
Time Point (Hours)	Concentration ( $\mu$ M)	Standard Deviation ( $\pm \mu$ M)	% Remaining
0	10.00	0.12	100.0
2	9.75	0.15	97.5
4	9.42	0.18	94.2
8	8.91	0.21	89.1
24	7.55	0.25	75.5
48	5.89	0.30	58.9
72	4.12	0.28	41.2

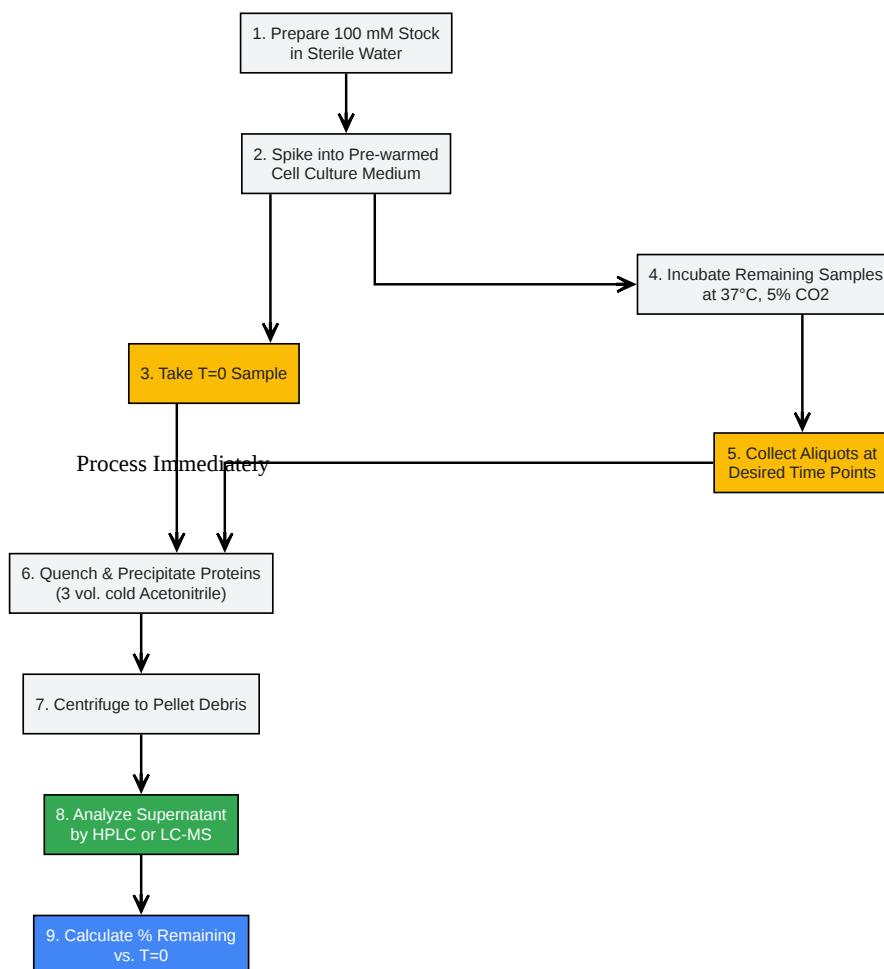
Note: This data is for illustrative purposes only. Actual stability will vary.

## Signaling Pathway

**DISODIUM ACETYL GLUCOSAMINE PHOSPHATE** directly enters the Hexosamine Biosynthesis Pathway (HBP), a critical metabolic route that integrates glucose, amino acid, fatty acid, and nucleotide metabolism.





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